

# 1-Cyclopropylpiperazine CAS number and identifiers

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## Compound of Interest

Compound Name: **1-Cyclopropylpiperazine**

Cat. No.: **B079534**

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## An In-depth Technical Guide to **1-Cyclopropylpiperazine**

This document provides a comprehensive technical overview of **1-Cyclopropylpiperazine**, a heterocyclic amine used as a key intermediate in organic and pharmaceutical synthesis. The guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Identifiers and Chemical Structure

**1-Cyclopropylpiperazine** is a monosubstituted piperazine derivative. Its fundamental identifiers and structural representations are crucial for its unambiguous identification in research and regulatory contexts.

Identifier	Value	Citation(s)
CAS Number	20327-23-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	1-cyclopropylpiperazine	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>14</sub> N <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	126.20 g/mol	<a href="#">[1]</a>
Canonical SMILES	C1CC1N2CCNCC2	<a href="#">[1]</a>
InChI	InChI=1S/C7H14N2/c1-2-7(1)9-5-3-8-4-6-9/h7-8H,1-6H2	<a href="#">[1]</a> <a href="#">[2]</a>
InChIKey	HNZJIWIXRPBFAN-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>

## Physicochemical Properties

The physical and chemical properties of **1-Cyclopropylpiperazine** are essential for its handling, storage, and application in chemical reactions.

Property	Value	Citation(s)
Appearance	Colorless to light yellow clear liquid	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	43 °C at 7 mmHg	<a href="#">[2]</a> <a href="#">[3]</a>
Density	0.94 g/mL	<a href="#">[2]</a> <a href="#">[3]</a>
Refractive Index	1.4804 (at 20 °C)	<a href="#">[2]</a> <a href="#">[3]</a>
pKa (Predicted)	9.23 ± 0.10	<a href="#">[2]</a>
Storage	Keep in a dark place, sealed in dry, room temperature.	<a href="#">[3]</a>

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **1-Cyclopropylpiperazine** are critical for its successful application and characterization.

## Synthesis and Purification

A general method for preparing monosubstituted piperazines involves the reaction of a protected or protonated piperazine with an appropriate reagent. The following protocol is a representative procedure for the synthesis and subsequent purification of **1-Cyclopropylpiperazine**.

Objective: To synthesize and purify **1-Cyclopropylpiperazine**.

Materials:

- Piperazine
- A suitable cyclopropylating agent (e.g., cyclopropyl bromide)
- Base (e.g., Potassium Carbonate)
- Solvent (e.g., Acetonitrile)
- Silica Gel for column chromatography
- Eluent: 3.5 M Ammonia in Methanol (NH<sub>3</sub>/MeOH)

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve piperazine (1 equivalent) and a base such as potassium carbonate (2-3 equivalents) in a suitable solvent like acetonitrile.
- Addition of Reagent: To the stirred suspension, add the cyclopropylating agent (1 equivalent) dropwise at room temperature.
- Reaction: Heat the mixture to reflux and monitor the reaction progress using Thin-Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

- Workup: Once the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts. Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by column chromatography on silica gel.[3]
- Elution: Elute the column with a 3.5 M solution of ammonia in methanol.[3]
- Isolation: Collect the pure fractions containing the product and evaporate the solvent under reduced pressure to yield **1-Cyclopropylpiperazine** as a yellow oil.[3]

## Analytical Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR is a primary technique for confirming the structure of the synthesized compound.

- Spectrum Details: The structure of the product can be confirmed by  $^1\text{H}$  NMR spectroscopy.[3]
- Solvent: DMSO-d<sub>6</sub>
- Frequency: 399.9 MHz
- Observed Chemical Shifts ( $\delta$ ):
  - 0.25-0.30 ppm (2H, multiplet)
  - 0.35-0.40 ppm (2H, multiplet)
  - 1.54-1.60 ppm (1H, multiplet)
  - 2.43 ppm (4H, triplet)
  - 2.60-2.65 ppm (4H, triplet)
  - 3.30 ppm (1H, singlet)[3]

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is widely used for the analysis of piperazine-derived drugs and intermediates to confirm identity and purity.[1][4] The compound is separated on a GC column and subsequently ionized and fragmented in the mass

spectrometer. The resulting mass spectrum provides a molecular fingerprint, with the molecular ion peak and characteristic fragmentation patterns confirming the structure.

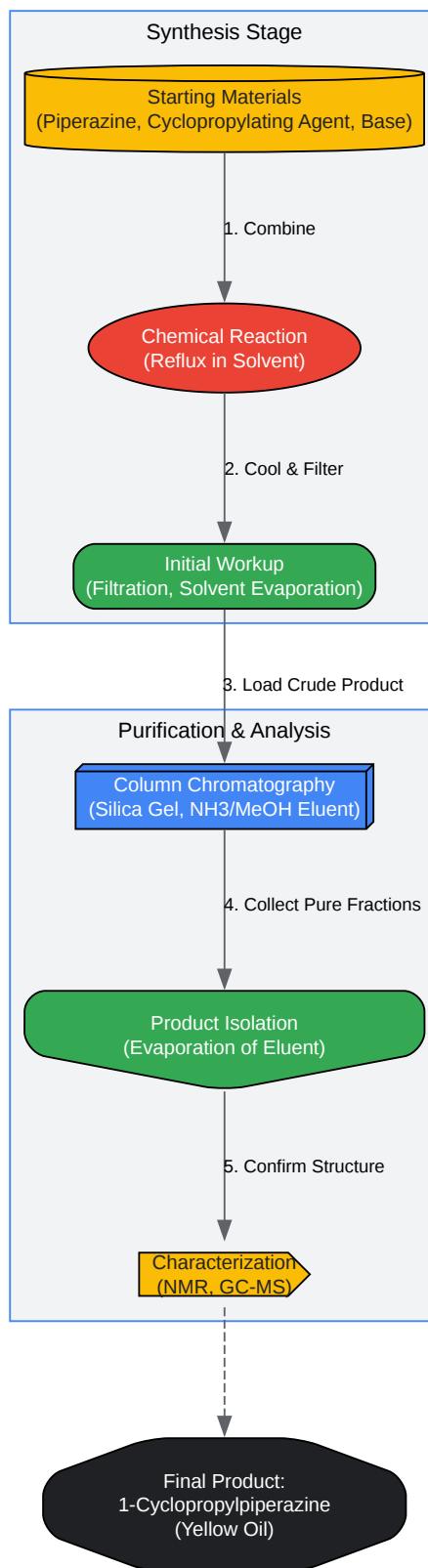
## Biological Activity and Applications

The piperazine scaffold is recognized as a "privileged structure" in drug discovery, appearing in compounds with a vast array of biological activities, including antimicrobial, anti-depressant, anti-inflammatory, and anti-cancer effects.[5][6]

**1-Cyclopropylpiperazine** itself is primarily utilized as a crucial building block and intermediate in the synthesis of more complex active pharmaceutical ingredients (APIs).[7] A notable application is its role as a key intermediate in the manufacturing of Olaparib, a PARP inhibitor used in cancer therapy.[7] The incorporation of the cyclopropylpiperazine moiety can influence the pharmacokinetic and pharmacodynamic properties of the final drug molecule.[8]

## Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **1-Cyclopropylpiperazine**.

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Caption: General workflow for the synthesis and characterization of **1-Cyclopropylpiperazine**.

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